

optimizing A-790742 concentration for in vitro experiments

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Compound of Interest

Compound Name: A-790742

Cat. No.: B1251503

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Technical Support Center: A-790742 Optimization Guide

Compound Identity: **A-790742** Primary Target: HIV-1 Protease (Aspartyl protease) Mechanism: Symmetry-based peptidomimetic inhibitor (P1' substituted) CAS Registry Number: 854755-48-9
Key Application: Antiviral assays (HIV-1), Drug-resistance profiling.[\[1\]](#)[\[2\]](#)

Critical Disambiguation Note

Before proceeding: Ensure you are working with **A-790742** (HIV Protease Inhibitor).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Do not confuse with A-935142 (JNK Inhibitor) or A-769662 (AMPK Activator).[\[1\]](#)[\[2\]](#)
- **A-790742** is specifically designed to target wild-type and multidrug-resistant HIV-1 protease variants.[\[1\]](#)[\[2\]](#) If your research target is a kinase (e.g., JNK, Akt), please verify your compound batch immediately.[\[2\]](#)

Module 1: Reconstitution & Solubility (The Foundation)[1][2]

Inconsistent data often stems from poor compound handling.[1][2] **A-790742** is a lipophilic small molecule; improper solubilization will lead to precipitation in aqueous media, resulting in "false negative" antiviral data.[2]

Solubility Profile

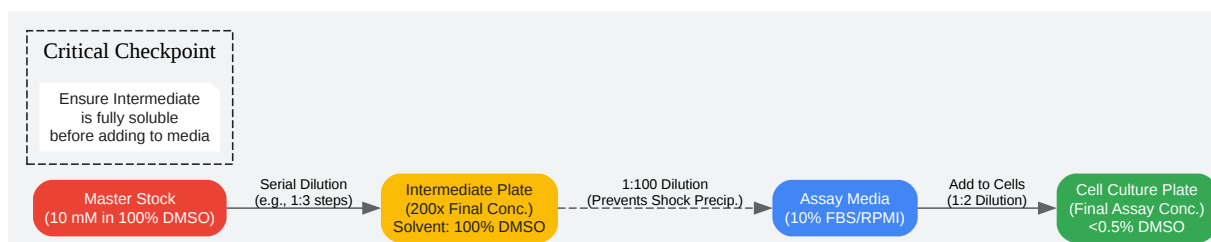
Solvent	Solubility Limit	Stability (-20°C)	Usage Notes
DMSO	~20 mg/mL (23 mM)	6 Months	Recommended. Use anhydrous DMSO (Grade ≥99.9%).[1][2]
Ethanol	< 1 mg/mL	N/A	Not recommended due to volatility and toxicity in cell culture. [2]
Water	Insoluble	Unstable	Do not use. Compound will precipitate immediately.[1][2]

Preparation Protocol (Standard 10 mM Stock)

- Calculate: To make 1 mL of 10 mM stock, weigh 8.64 mg of **A-790742** (MW: 864.1 g/mol).[2]
- Dissolve: Add 1 mL of anhydrous DMSO. Vortex vigorously for 30 seconds.[1][2]
- Inspect: Hold the vial against a light source. The solution must be completely clear. If particles persist, sonicate for 5 minutes at room temperature.
- Aliquot: Dispense into 50 µL aliquots in amber tubes (light sensitive).
- Storage: Store at -20°C (short term) or -80°C (long term). Avoid >3 freeze-thaw cycles.[1]

Serial Dilution Workflow (Visualized)

To avoid "crashing out" the compound, never dilute directly from 100% DMSO to 100% aqueous media at high concentrations.[1][2]



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Caption: Step-wise dilution strategy to maintain solubility. Intermediate dilutions in DMSO are crucial before introduction to aqueous culture media.[2]

Module 2: Dose Optimization & Experimental Design

A-790742 is highly potent.[1][2] Using micromolar concentrations as a starting point often results in a "flat line" (100% inhibition) and masks the true potency or selectivity.[1][2]

Recommended Concentration Ranges

Assay Type	Target EC50/IC50	Recommended Test Range	Positive Control
Enzymatic (FRET)	< 1 nM (Ki)	0.01 nM – 100 nM	Darunavir or Saquinavir
Cellular (WT HIV-1)	2 – 7 nM	0.1 nM – 100 nM	Lopinavir (LPV)
Cellular (MDR HIV-1)	5 – 20 nM	1.0 nM – 1000 nM	Lopinavir (LPV)
Cytotoxicity (CC50)	> 10 μ M	1 μ M – 100 μ M	Puromycin

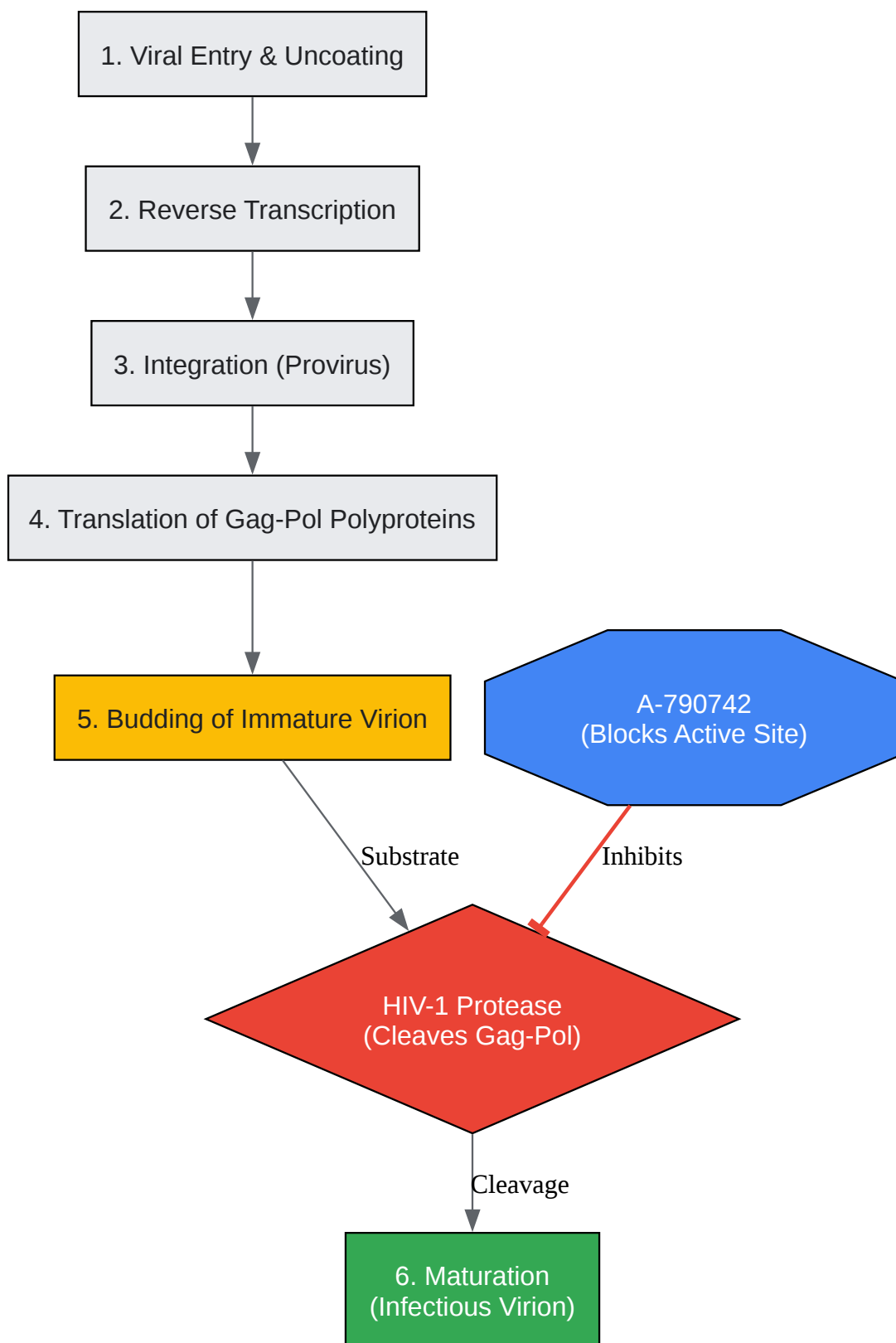
The "Serum Shift" Factor

HIV Protease Inhibitors often bind to human serum albumin (HSA) and alpha-1-acid glycoprotein (AAG).[1][2]

- Standard Media (10% FBS): EC50 is typically 2–7 nM.[1][2]
- High Protein (50% Human Serum): Expect a 5- to 10-fold shift (EC50 may rise to ~20–50 nM).[1][2]
- Recommendation: If simulating in vivo efficacy, perform the assay in the presence of 40-50% human serum and adjust the dose range upward by 1 log.

Mechanism of Action (Pathway Context)

A-790742 acts at the late stage of the viral lifecycle.[1][2] It does not prevent entry or integration; it prevents the maturation of viral particles.[1][2]



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Caption: **A-790742** targets the post-budding maturation step.^{[1][2]} Assays measuring early events (e.g., luciferase reporter driven by Tat) may yield false negatives if not designed correctly.^{[1][2]}

Module 3: Troubleshooting Guide

Issue 1: High EC50 (Low Potency) compared to literature

- Cause A: Serum Binding. Did you use 50% Human Serum instead of 10% FBS?
 - Fix: Report "Protein-Adjusted EC50" or revert to 10% FBS for baseline comparison.
- Cause B: MOI (Multiplicity of Infection) too high.^{[1][2]}
 - Fix: If MOI > 0.1, the drug may be overwhelmed.^[2] Lower MOI to 0.001 - 0.01.^[1]
- Cause C: Time of Addition.
 - Fix: Ensure **A-790742** is present during the budding phase.^{[1][2]} Standard protocol: Add compound 1 hour prior to infection or immediately post-infection (Time 0) and maintain throughout the 48-72h incubation.^{[1][2]}

Issue 2: Cytotoxicity masquerading as Inhibition^{[1][2]}

- Symptom: Viral replication drops, but cells look unhealthy or MTS/MTT signal is low.^[2]
- Diagnosis: Calculate the Selectivity Index (SI = CC50 / EC50).^{[1][2]}
- Fix: Run a parallel "Mock Infection" plate. Treat uninfected cells with the same **A-790742** concentrations.^{[1][2]} If cell viability drops >20% at your antiviral EC90, the data is confounded by toxicity.^[2] **A-790742** should have a CC50 > 10 µM in MT-4 cells.^[1]

Issue 3: Precipitation in Media^{[1][2]}

- Symptom: Cloudy media or crystals seen under microscope at >1 µM.^{[1][2]}
- Fix: Ensure final DMSO concentration is <0.5%. If testing 10 µM, your stock should be at least 2 mM (to allow 1:200 dilution) or higher.^{[1][2]} Do not dilute 10 mM stock 1:10 into media.

Module 4: Frequently Asked Questions (FAQ)

Q1: Can I use **A-790742** to inhibit JNK or other kinases? A: No. While Abbott (now AbbVie) produced JNK inhibitors with similar nomenclature (e.g., A-935142), **A-790742** is a highly selective HIV protease inhibitor.^{[1][2]} It has negligible activity against the human kinome.^{[1][2]} Using it as a kinase inhibitor will yield null results.^{[1][2]}

Q2: Is **A-790742** active against Lopinavir-resistant strains? A: Yes. **A-790742** is a "symmetry-based" inhibitor designed to fit the protease active site even when mutations (like V82A, I84V) compromise other drugs.^{[1][2]} It generally retains nanomolar potency against MDR isolates where Lopinavir EC50 shifts >50-fold.^{[1][2]}

Q3: What is the best readout for **A-790742** efficacy? A:

- p24 ELISA: Gold standard for measuring viral capsid production (direct measure of protease function/maturation).^{[1][2]}
- CPE (Cytopathic Effect): Visual scoring of cell survival (MT-4 cells).
- Luciferase/GFP: Only if using a reporter virus that requires Protease-dependent maturation for subsequent rounds of infection (replication-competent).^{[1][2]}

References

- Primary Characterization: DeGoey, D. A., et al. (2009).^[2] "2-Pyridyl P1'-substituted symmetry-based human immunodeficiency virus protease inhibitors (A-792611 and **A-790742**) with potential for convenient dosing and reduced side effects."^{[1][2][4]} Journal of Medicinal Chemistry, 52(9), 2571–2586.^[2]
- Antiviral Profiling: Mo, H., et al. (2008).^[2] "Characterization of a Novel Human Immunodeficiency Virus Type 1 Protease Inhibitor, **A-790742**." Antimicrobial Agents and Chemotherapy, 52(11).^{[1][2]} ^{[1][2]}
- Resistance Mechanisms: Kempf, D. J., et al. (2011).^[2] "P1-Substituted Symmetry-Based Human Immunodeficiency Virus Protease Inhibitors with Potent Antiviral Activity against Drug-Resistant Viruses."^{[1][2]} Journal of Medicinal Chemistry.

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- 2. selleckchem.com [selleckchem.com]
- 3. WO2011049825A1 - Derivatives of purine or deazapurine useful for the treatment of (inter alia) viral infections - Google Patents [patents.google.com]
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